

DiSulfo-Cy5 Alkyne: A Technical Guide to Spectral Properties and Applications

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Compound of Interest

Compound Name: DiSulfo-Cy5 alkyne

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectral properties and common applications of **DiSulfo-Cy5 alkyne**, a water-soluble fluorescent probe widely utilized in biological research and drug development. Its principal application lies in the highly specific and efficient copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry, enabling the fluorescent labeling of azide-modified biomolecules.

Core Spectral Properties

DiSulfo-Cy5 alkyne is a bright, far-red fluorescent dye.^[1] Its high water solubility, conferred by the two sulfonate groups, makes it particularly suitable for labeling proteins, nanoparticles, and other biomolecules in aqueous environments without the need for organic co-solvents.^{[2][3][4]} The dye is characterized by a high extinction coefficient and good quantum yield, contributing to its bright fluorescence signal.^{[2][3]} Furthermore, its fluorescence is stable across a wide pH range, from 4 to 10.^{[1][5]}

The spectral properties of **DiSulfo-Cy5 alkyne** from various suppliers show slight variations. The table below summarizes the reported quantitative data.

Spectral Property	Reported Value(s)	Reference(s)
Maximum Excitation Wavelength (λ_{ex})	646 nm, 647 nm, 648 nm, 649 nm, 650 nM	[1][2][5][6][7]
Maximum Emission Wavelength (λ_{em})	662 nm, 663 nm, 670 nm, 671 nm, 680 nm	[1][2][6][7][8]
Molar Extinction Coefficient (ϵ)	250,000 cm ⁻¹ M ⁻¹ , 251,000 cm ⁻¹ M ⁻¹ , 271,000 cm ⁻¹ M ⁻¹	[1][2][6]
Fluorescence Quantum Yield (Φ)	0.27, 0.28	[2][8]
Spectrally Similar Dyes	Alexa Fluor® 647, DyLight® 649, CF® 647 Dye	[1][5]

Experimental Protocols: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary application of **DiSulfo-Cy5 alkyne** is its covalent attachment to azide-modified molecules via CuAAC, or "click chemistry." This reaction is highly efficient and bioorthogonal, meaning it does not interfere with native biological processes.[9] The following is a generalized protocol for labeling azide-modified biomolecules (e.g., proteins, oligonucleotides) with **DiSulfo-Cy5 alkyne**. Note that optimization is often necessary for specific applications.

Materials:

- **DiSulfo-Cy5 alkyne**
- Azide-modified biomolecule
- Copper(II) sulfate (CuSO₄)
- Reducing agent (e.g., Sodium Ascorbate)
- Copper(I)-stabilizing ligand (e.g., THPTA or TBTA)
- Reaction buffer (e.g., phosphate-buffered saline (PBS), triethylammonium acetate)

- DMSO or DMF for preparing stock solutions
- Purification system (e.g., size exclusion chromatography, ethanol precipitation)

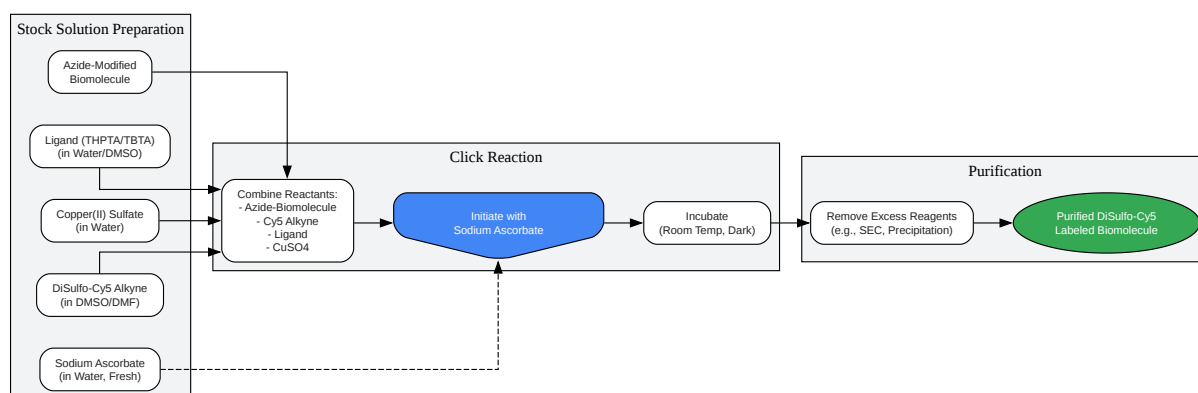
Protocol:

- Preparation of Stock Solutions:
 - Prepare a stock solution of **DiSulfo-Cy5 alkyne** (e.g., 10 mM) in anhydrous DMSO or DMF.
 - Prepare a stock solution of the azide-modified biomolecule in an appropriate aqueous buffer.
 - Prepare a stock solution of copper(II) sulfate (e.g., 20 mM in water).
 - Prepare a fresh stock solution of sodium ascorbate (e.g., 100 mM in water).
 - Prepare a stock solution of the copper(I)-stabilizing ligand (e.g., 100 mM THPTA in water or 10 mM TBTA in DMSO/t-butanol).
- Reaction Setup:
 - In a microcentrifuge tube, combine the azide-modified biomolecule and **DiSulfo-Cy5 alkyne**. The molar ratio of dye to biomolecule may need to be optimized, but a starting point of 2-10 fold molar excess of the dye is common.
 - Add the copper(I)-stabilizing ligand to the reaction mixture. A common ratio is 5 equivalents of ligand to 1 equivalent of copper sulfate.[\[10\]](#)
 - Add the copper(II) sulfate solution to the mixture.
 - Initiate the click reaction by adding the freshly prepared sodium ascorbate solution.[\[10\]](#)
- Incubation:
 - Protect the reaction mixture from light.

- Incubate at room temperature for 30-60 minutes.[10] For some reactions, gentle agitation and longer incubation times (e.g., overnight at room temperature or 4 hours at 40°C) may improve efficiency.[11]
- Purification:
 - Remove the unreacted dye and catalyst from the labeled biomolecule.
 - For proteins, size exclusion chromatography (e.g., a desalting column) is a common method.
 - For oligonucleotides, ethanol precipitation can be used.[9][11]

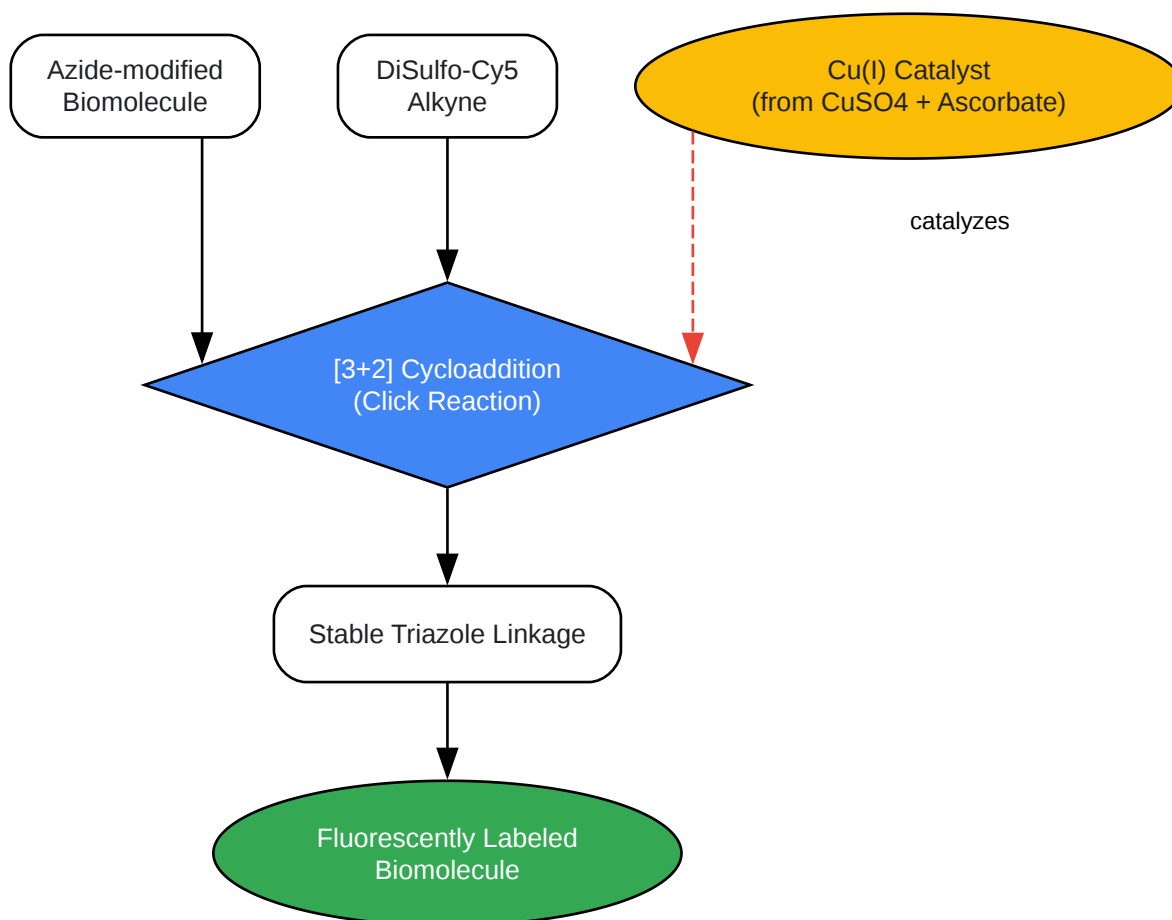
Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the click chemistry labeling process.



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Caption: Experimental workflow for labeling azide-modified biomolecules with **DiSulfo-Cy5 alkyne**.

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Caption: The chemical relationship in the copper-catalyzed click reaction for fluorescent labeling.

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